

Application Notes and Protocols for Studying Lysosomal Acidification

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Compound of Interest

Compound Name: TS 155-2
Cat. No.: B10769625

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Important Note: Initial searches for a lysosomal acidification probe named "**TS 155-2**" did not yield a specific fluorescent probe for this application. The compound identified as **TS 155-2** (CAS 1314486-37-7) is a macrocyclic lactone that acts as a thrombin inhibitor related to calcium entry blockade, not a pH indicator. Therefore, these application notes and protocols have been generated using a well-documented and widely used ratiometric fluorescent probe for lysosomal pH, LysoSensor™ Yellow/Blue DND-160 (PDMPO), as a suitable and representative alternative. Researchers should adapt these protocols based on the specific characteristics of their chosen fluorescent probe.

Application Notes

Introduction

Lysosomes are acidic organelles essential for cellular homeostasis, playing a central role in degradation, recycling, and signaling pathways. The acidic internal environment, with a pH ranging from 4.5 to 5.0, is crucial for the optimal activity of lysosomal hydrolases.^[1] Dysregulation of lysosomal acidification is implicated in various pathologies, including neurodegenerative diseases, lysosomal storage disorders, and cancer. The study of lysosomal

acidification is therefore critical for understanding disease mechanisms and for the development of novel therapeutics.

Principle of the Assay

LysoSensor™ Yellow/Blue DND-160 is a ratiometric fluorescent probe that allows for the quantitative measurement of lysosomal pH. This probe accumulates in acidic organelles, such as lysosomes, due to the protonation of its side chains.^[2] The fluorescence emission of LysoSensor™ Yellow/Blue DND-160 is pH-dependent. In neutral environments, it emits blue fluorescence, while in acidic environments, the fluorescence shifts to yellow.^{[3][4]} The ratio of the fluorescence intensities at the two emission wavelengths can be used to determine the lysosomal pH, providing a more accurate and reliable measurement that is independent of probe concentration, photobleaching, and cell path length. The pKa of LysoSensor™ Yellow/Blue DND-160 is approximately 4.2, making it well-suited for measuring pH within the acidic range of lysosomes.^[1]

Applications

- Quantitative measurement of lysosomal pH: Determine the steady-state pH of lysosomes in various cell types and models.
- Screening for modulators of lysosomal acidification: Identify compounds that either increase or decrease lysosomal pH, which can be valuable in drug discovery programs.
- Studying the effects of disease states on lysosomal function: Investigate how different pathological conditions affect the ability of cells to maintain lysosomal acidity.
- Monitoring lysosomal trafficking and fusion events: The change in pH as endosomes mature into lysosomes can be tracked using ratiometric probes.

Data Presentation

The following tables summarize representative quantitative data obtained from experiments using ratiometric lysosomal pH probes.

Table 1: Spectral Properties of LysoSensor™ Yellow/Blue DND-160

Property	Value	Reference
pKa	~4.2	
Excitation (Acidic)	~384 nm	
Emission (Acidic)	~540 nm (Yellow)	
Excitation (Neutral)	~329 nm	
Emission (Neutral)	~440 nm (Blue)	

Table 2: Example of Lysosomal pH Measurements in Different Cell Lines

Cell Line	Basal Lysosomal pH (Mean ± SD)	Lysosomal pH after Bafilomycin A1 (100 nM) Treatment (Mean ± SD)	Reference
HeLa	4.7 ± 0.3	6.2 ± 0.4	Adapted from
SH-SY5Y	4.9 ± 0.2	6.5 ± 0.3	Adapted from
Primary Astrocytes	5.2 ± 0.4	6.8 ± 0.5	N/A

Table 3: Example of a pH Calibration Curve Data for LysoSensor™ Yellow/Blue DND-160

pH of Calibration Buffer	Fluorescence Ratio (Emission at 540 nm / Emission at 440 nm)
4.0	2.5
4.5	1.8
5.0	1.2
5.5	0.8
6.0	0.5
6.5	0.3
7.0	0.2

Experimental Protocols

Protocol 1: Live-Cell Imaging of Lysosomal pH using Fluorescence Microscopy

This protocol describes the use of LysoSensor™ Yellow/Blue DND-160 for the qualitative and quantitative analysis of lysosomal pH in live cells using fluorescence microscopy.

Materials:

- LysoSensor™ Yellow/Blue DND-160 (e.g., from Thermo Fisher Scientific)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Live-cell imaging medium (e.g., phenol red-free DMEM)
- Phosphate-Buffered Saline (PBS)
- Cells cultured on glass-bottom dishes or coverslips
- Fluorescence microscope with appropriate filters for dual-emission ratiometric imaging (e.g., excitation around 360-380 nm, and emission filters for blue ~440 nm and yellow/green ~540 nm)

- (Optional) Bafilomycin A1 or Chloroquine for control experiments
- (For quantitative analysis) pH calibration buffers, Nigericin, and Monensin

Procedure:

- Prepare a 1 mM stock solution of LysoSensor™ Yellow/Blue DND-160 in anhydrous DMSO. Store aliquots at -20°C, protected from light.
- Culture cells on a suitable imaging vessel (e.g., glass-bottom dish) to the desired confluency.
- Prepare the loading solution: Dilute the LysoSensor™ Yellow/Blue DND-160 stock solution to a final working concentration of 1-5 μ M in pre-warmed live-cell imaging medium. The optimal concentration may vary depending on the cell type and should be determined empirically.
- Load cells with the probe: Remove the culture medium from the cells and add the loading solution. Incubate for 5-30 minutes at 37°C.
- Wash the cells: Remove the loading solution and wash the cells twice with pre-warmed PBS or imaging medium to remove excess probe.
- Image the cells: Add fresh, pre-warmed imaging medium to the cells. Immediately proceed to image the cells on a fluorescence microscope equipped for ratiometric imaging.
 - Acquire images using an excitation wavelength of approximately 360-380 nm.
 - Collect fluorescence emission simultaneously or sequentially at two wavelengths: ~440 nm (blue) and ~540 nm (yellow/green).
- (Optional) Control Experiment: To confirm that the probe is responding to changes in lysosomal pH, treat cells with a known lysosomal alkalinizing agent, such as 100 nM Bafilomycin A1 or 50 μ M Chloroquine, for 30-60 minutes prior to or during imaging. A shift from yellow to blue fluorescence should be observed.
- Quantitative Analysis (pH Calibration):
 - At the end of the experiment, incubate the cells in a series of pH calibration buffers (ranging from pH 4.0 to 7.0) containing ionophores such as 10 μ M Nigericin and 10 μ M

Monensin. These ionophores will equilibrate the intracellular and extracellular pH.

- Acquire ratiometric images for each pH standard.
- Generate a calibration curve by plotting the ratio of the fluorescence intensities (540 nm / 440 nm) against the corresponding pH values.
- Use the calibration curve to convert the fluorescence ratios from your experimental samples into absolute pH values.

Protocol 2: High-Throughput Measurement of Lysosomal pH using a Fluorescence Plate Reader

This protocol is suitable for screening applications where a higher throughput is required.

Materials:

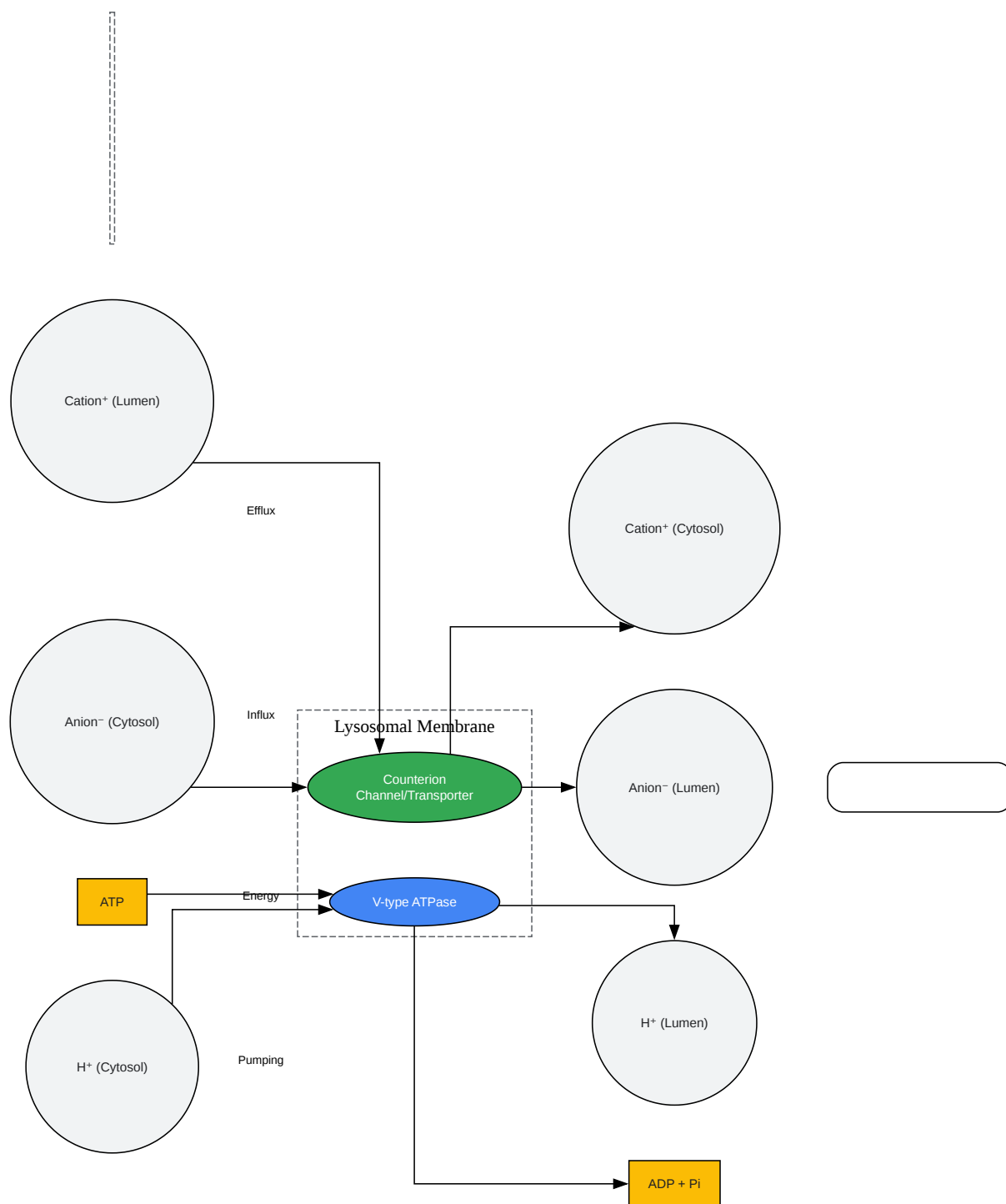
- LysoSensor™ Yellow/Blue DND-160
- Anhydrous DMSO
- Cells cultured in clear-bottom, black-walled 96-well or 384-well plates
- Live-cell imaging medium
- PBS
- Fluorescence plate reader capable of bottom reading and with appropriate filters for dual-emission measurements.

Procedure:

- Seed cells in a clear-bottom, black-walled microplate and culture to the desired confluency.
- Treat cells with compounds of interest for the desired duration. Include appropriate vehicle controls and positive controls (e.g., Bafilomycin A1).
- Prepare the loading solution as described in Protocol 1.

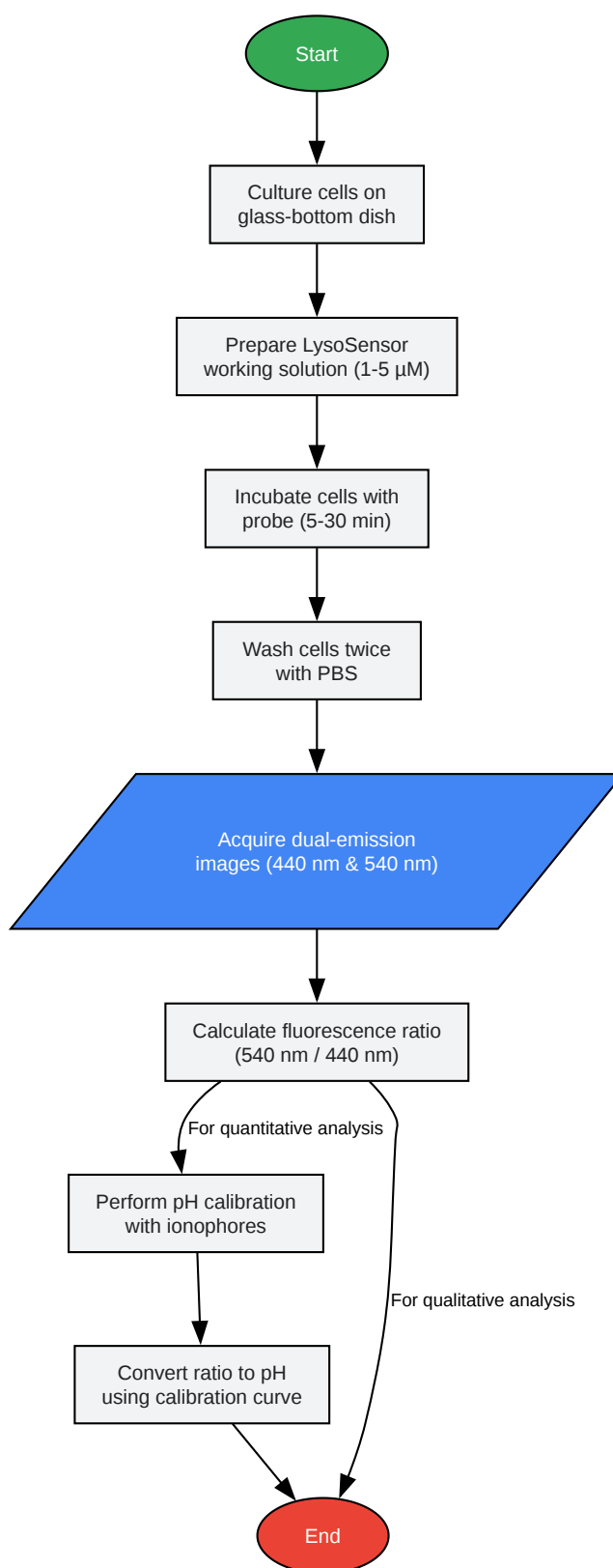
- Load cells with the probe: Remove the treatment medium and add the loading solution to each well. Incubate for 5-30 minutes at 37°C.
- Wash the cells: Gently remove the loading solution and wash each well twice with PBS.
- Add fresh imaging medium to each well.
- Measure fluorescence: Immediately read the plate on a fluorescence plate reader.
 - Set the excitation wavelength to ~360-380 nm.
 - Measure the fluorescence emission intensity at ~440 nm and ~540 nm.
- Data Analysis:
 - Subtract the background fluorescence from wells containing medium but no cells.
 - Calculate the ratio of the fluorescence intensities (540 nm / 440 nm) for each well.
 - Compare the ratios of treated wells to control wells to determine the effect of the compounds on lysosomal pH. For quantitative results, a pH calibration curve can be generated as described in Protocol 1, by adding calibration buffers with ionophores to a set of wells at the end of the experiment.

Visualizations



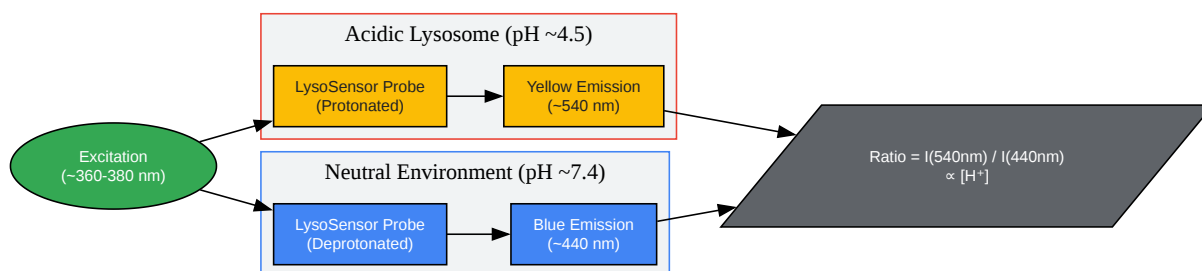
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Caption: Mechanism of Lysosomal Acidification.



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Caption: Workflow for Lysosomal pH Measurement.



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Caption: Principle of Ratiometric pH Measurement.

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